

Proper Disposal of RP 67580: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: RP 67580

Cat. No.: B1680019

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Researchers and drug development professionals handling **RP 67580** must adhere to strict disposal procedures to ensure laboratory safety and environmental compliance. This document provides essential, step-by-step guidance for the proper disposal of this potent and selective NK1 receptor antagonist.

Immediate Safety and Disposal Plan

The primary step in the disposal of **RP 67580**, as with any laboratory chemical, is to consult your institution's Environmental Health and Safety (EHS) department. Disposal regulations can vary based on location and the specific nature of the waste (e.g., solid compound, in solution).

Key Disposal Steps:

- **Consult Safety Data Sheet (SDS):** Always refer to the manufacturer-provided SDS for specific disposal instructions. While a generic SDS suggests that the material should be held for appropriate disposal and not allowed to enter drains, the specific SDS for **RP 67580** will provide the most accurate guidance.
- **Contact EHS:** Inform your EHS office about the intent to dispose of **RP 67580**. They will provide guidance on proper waste stream segregation, labeling, and pickup procedures.
- **Segregate Waste:** Do not mix **RP 67580** waste with other chemical waste streams unless explicitly instructed to do so by your EHS department. It should be collected in a designated, properly labeled, and sealed container.

- **Proper Labeling:** The waste container must be clearly labeled with the full chemical name "(3aR,7aR)-Octahydro-2-[1-imino-2-(2-methoxyphenyl)ethyl]-7,7-diphenyl-4H-isoindol (**RP 67580**)" and any hazard symbols as indicated in the SDS.
- **Secure Storage:** Store the sealed waste container in a designated hazardous waste accumulation area until it is collected by EHS or a licensed waste disposal contractor.

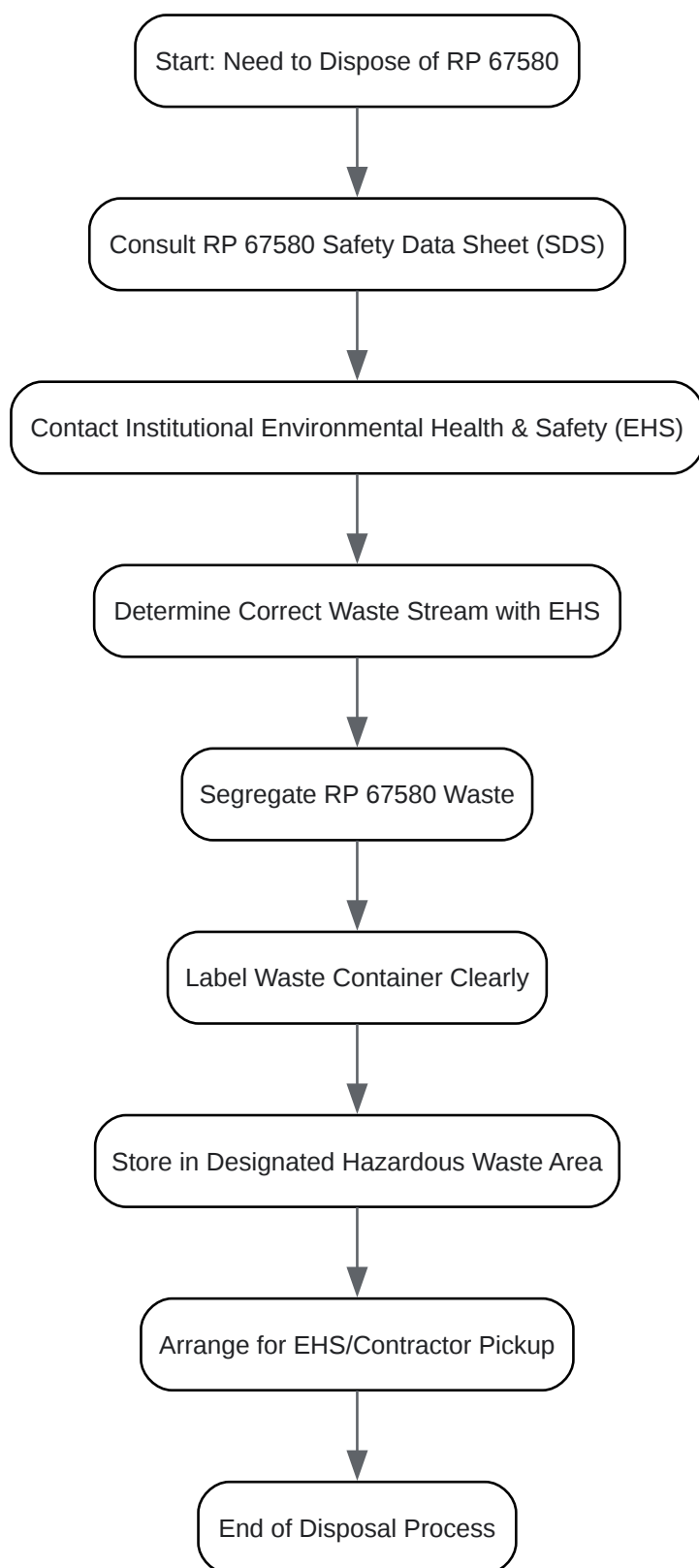
Chemical and Physical Properties

A summary of the key quantitative data for **RP 67580** is provided in the table below. This information is crucial for EHS professionals to determine the appropriate disposal method.

Property	Value
Molecular Weight	438.57 g/mol
Formula	C ₂₉ H ₃₀ N ₂ O ₂
Purity	≥97% (HPLC)
Storage Temperature	-20°C
Solubility	Soluble to 100 mM in ethanol and to 50 mM in DMSO

Disposal Workflow

The following diagram outlines the procedural workflow for the proper disposal of **RP 67580**.



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Caption: Disposal workflow for **RP 67580**.

Experimental Protocols

Detailed methodologies for experiments involving **RP 67580** should include a dedicated section on waste disposal. This section should align with the procedures outlined above. All materials that come into contact with **RP 67580**, including personal protective equipment (PPE), contaminated glassware, and solutions, should be considered hazardous waste and disposed of according to institutional protocols.

Note on Incompatible Materials: The generic safety information indicates that **RP 67580** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents. Avoid mixing **RP 67580** waste with these materials.

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